

Application Notes and Protocols: Preparation of JNJ-39729209 Stock Solution

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Compound of Interest

Compound Name: JNJ-39729209

Cat. No.: B15497206

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Audience: Researchers, scientists, and drug development professionals.

Introduction

JNJ-39729209 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor.[1] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **JNJ-39729209** stock solutions for research purposes.

Materials and Equipment

- **JNJ-39729209** solid powder (purity >98%)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile pipette tips

Quantitative Data Summary

The following table summarizes the key quantitative information for **JNJ-39729209**.

Parameter	Value	Source
Molecular Weight	455.28 g/mol	[2]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO	[2]
Purity	>98%	[2]

Experimental Protocols

1. Preparation of a 10 mM **JNJ-39729209** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

a. Calculating the Required Mass and Volume:

To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (L)} * 455.28 \text{ g/mol}$$

The table below provides pre-calculated volumes of DMSO needed for specific masses of **JNJ-39729209** to achieve various common concentrations.[2]

Desired Concentration	Mass of JNJ-39729209	Volume of DMSO to Add
1 mM	1 mg	2.20 mL
5 mM	1 mg	0.44 mL
10 mM	1 mg	0.22 mL
1 mM	5 mg	10.98 mL
5 mM	5 mg	2.20 mL
10 mM	5 mg	1.10 mL
1 mM	10 mg	21.96 mL
5 mM	10 mg	4.39 mL
10 mM	10 mg	2.20 mL

b. Step-by-Step Procedure:

- Equilibrate the vial of solid **JNJ-39729209** to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **JNJ-39729209** powder using a calibrated analytical balance in a fume hood.
- Transfer the powder to a sterile microcentrifuge tube or vial.
- Add the calculated volume of anhydrous DMSO to the tube containing the **JNJ-39729209** powder.
- Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.

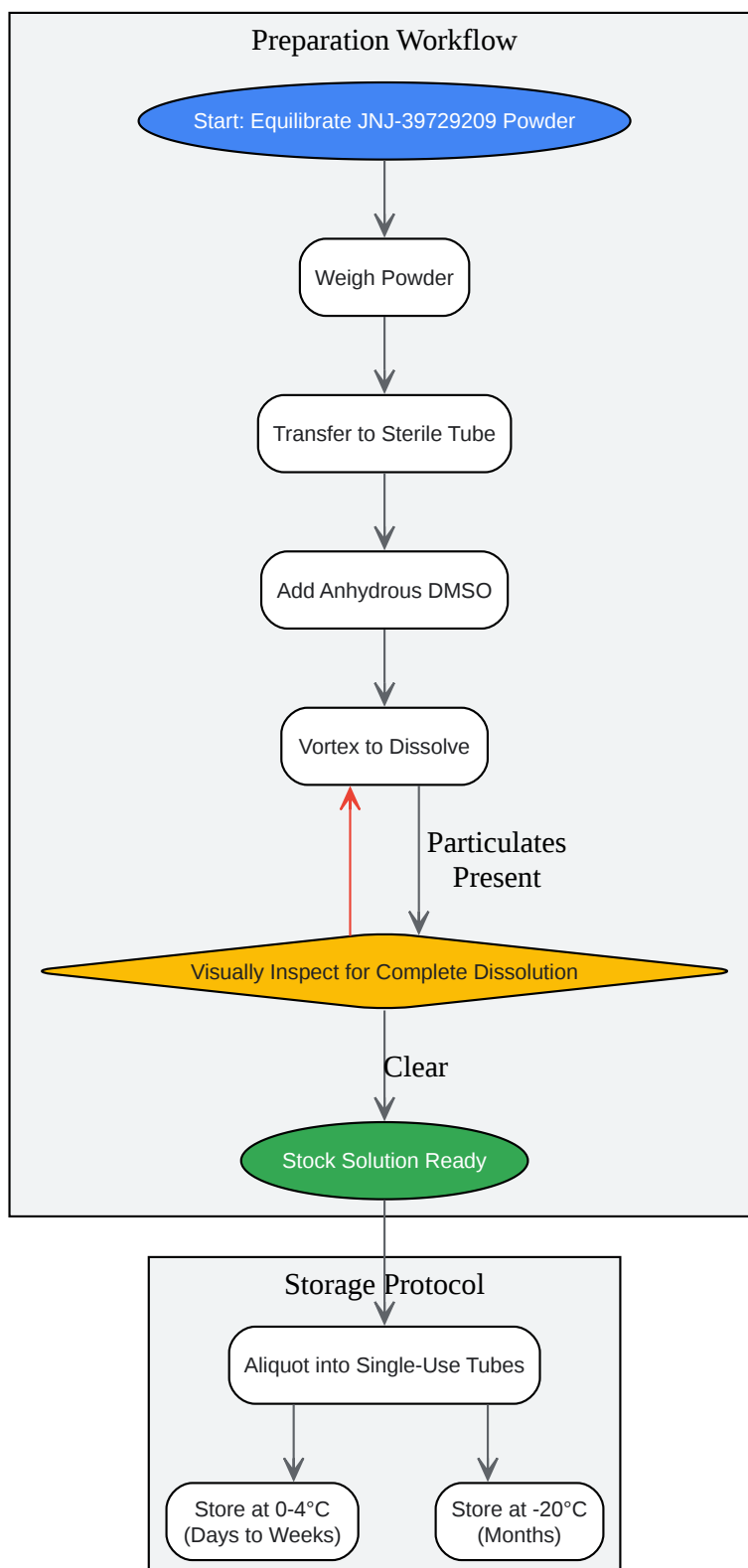
2. Storage and Stability

Proper storage is crucial to maintain the stability and activity of the **JNJ-39729209** stock solution.

- Short-term storage (days to weeks): Store the stock solution at 0 - 4°C.[2]
- Long-term storage (months): For extended storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C.[2]

The solid form of **JNJ-39729209** should be stored in a dry, dark environment.[2] For short-term storage (days to weeks), 0 - 4°C is suitable, while long-term storage (months to years) requires -20°C.[2]

Mandatory Visualizations



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Caption: Workflow for preparing and storing **JNJ-39729209** stock solution.

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References

- [1. JNJ-39729209|JNJ39729209 \[dcchemicals.com\]](#)
- [2. medkoo.com \[medkoo.com\]](#)
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